

Application Notes and Protocols for CHDI-390576

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Compound of Interest

Compound Name: CHDI-390576

Cat. No.: B15586422

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Product Name: **CHDI-390576** Chemical Name: 2-(2-Fluorophenyl)-N-hydroxy-2-(4-(5-(trifluoromethyl)pyrimidin-2-yl)phenyl)acetamide CAS Number: 1629729-98-1[1]

Description

CHDI-390576 is a potent, cell-permeable, and central nervous system (CNS) penetrant class IIa histone deacetylase (HDAC) inhibitor.[1][2] It exhibits high selectivity for class IIa HDACs (HDAC4, HDAC5, HDAC7, and HDAC9) with IC50 values in the nanomolar range, while showing significantly lower activity against other HDAC classes.[3][4] This selectivity makes it a valuable tool for investigating the biological roles of class IIa HDACs in various cellular processes and disease models.[1][2]

Recommended Solvents and Solubility Data

The selection of an appropriate solvent is critical for the accurate and effective use of **CHDI-390576** in experimental settings. The following table summarizes the recommended solvents and their corresponding maximum concentrations for creating stock solutions.

Solvent	Maximum Concentration (mM)	Maximum Concentration (mg/mL)	Notes	Source
Dimethyl Sulfoxide (DMSO)	100	39.13	Preferred solvent for high concentration stock solutions for in vitro use.	
Ethanol	100	39.13	Alternative to DMSO for in vitro stock solutions.	
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 5.32	≥ 2.08	A suitable vehicle for in vivo administration. The final solution should be clear.	[3]

Experimental Protocols

Protocol 1: Preparation of a 10 mM DMSO Stock Solution for In Vitro Use

This protocol describes the preparation of a 10 mM stock solution of **CHDI-390576** in DMSO. This stock solution can be further diluted in aqueous buffers or cell culture media for various in vitro assays.

Materials:

- **CHDI-390576** (Molecular Weight: 391.32 g/mol)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated pipettes

Procedure:

- **Weighing the Compound:** Accurately weigh a specific amount of **CHDI-390576**. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.91 mg of the compound.
- **Adding the Solvent:** Add the calculated volume of DMSO to the vial containing the compound. For 3.91 mg of **CHDI-390576**, add 1 mL of DMSO.
- **Dissolution:** Vortex the solution until the compound is completely dissolved. Gentle warming (e.g., in a 37°C water bath) or sonication can be used to aid dissolution if necessary.^[3] Ensure the final solution is clear and free of particulates.
- **Storage:** Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).^[3]

Protocol 2: Preparation of a Dosing Solution for In Vivo Use

This protocol details the preparation of a **CHDI-390576** solution suitable for in vivo administration, based on a common vehicle formulation.

Materials:

- **CHDI-390576**
- Dimethyl Sulfoxide (DMSO)
- Polyethylene glycol 300 (PEG300)
- Tween-80 (Polysorbate 80)
- Sterile Saline (0.9% NaCl)
- Sterile tubes
- Calibrated pipettes

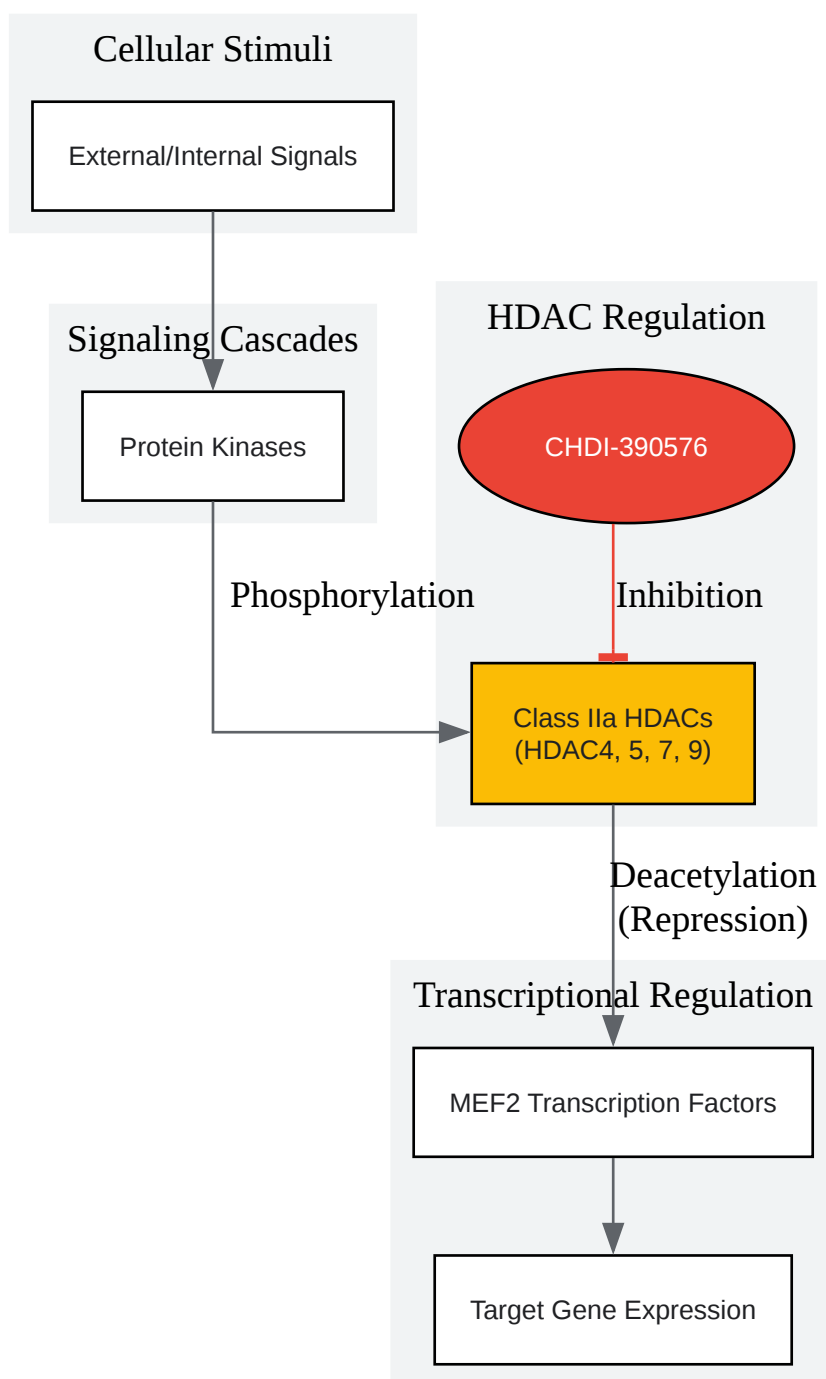
Procedure:

- Prepare a Concentrated DMSO Stock: First, prepare a concentrated stock solution of **CHDI-390576** in DMSO. For example, to achieve a final concentration of 2.08 mg/mL in the vehicle, you could prepare a 20.8 mg/mL stock in DMSO.
- Vehicle Preparation (example for 1 mL total volume):
 - To a sterile tube, add 400 µL of PEG300.
 - Add 100 µL of the 20.8 mg/mL **CHDI-390576** DMSO stock solution to the PEG300 and mix thoroughly.
 - Add 50 µL of Tween-80 and mix until the solution is homogeneous.
 - Add 450 µL of sterile saline to bring the total volume to 1 mL.
- Final Mixing: Vortex the final solution until it is clear and uniform. If precipitation occurs, gentle warming and sonication may be used to aid dissolution.[\[3\]](#)
- Administration: The resulting solution will have a final composition of 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline, with a **CHDI-390576** concentration of 2.08 mg/mL. This solution should be prepared fresh before each use.

Visualizations

Signaling Pathway Context

The following diagram illustrates the general position of Class IIa HDACs in cellular signaling, which are the primary targets of **CHDI-390576**.

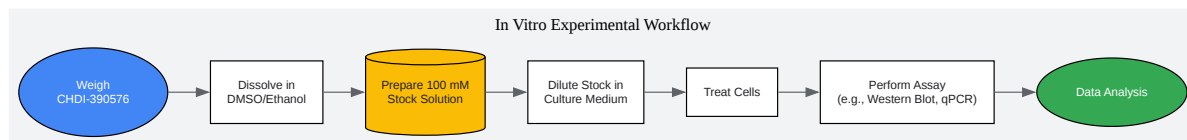


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Caption: Inhibition of Class IIa HDACs by **CHDI-390576**.

Experimental Workflow for In Vitro Studies

This diagram outlines a typical workflow for using **CHDI-390576** in cell-based experiments.

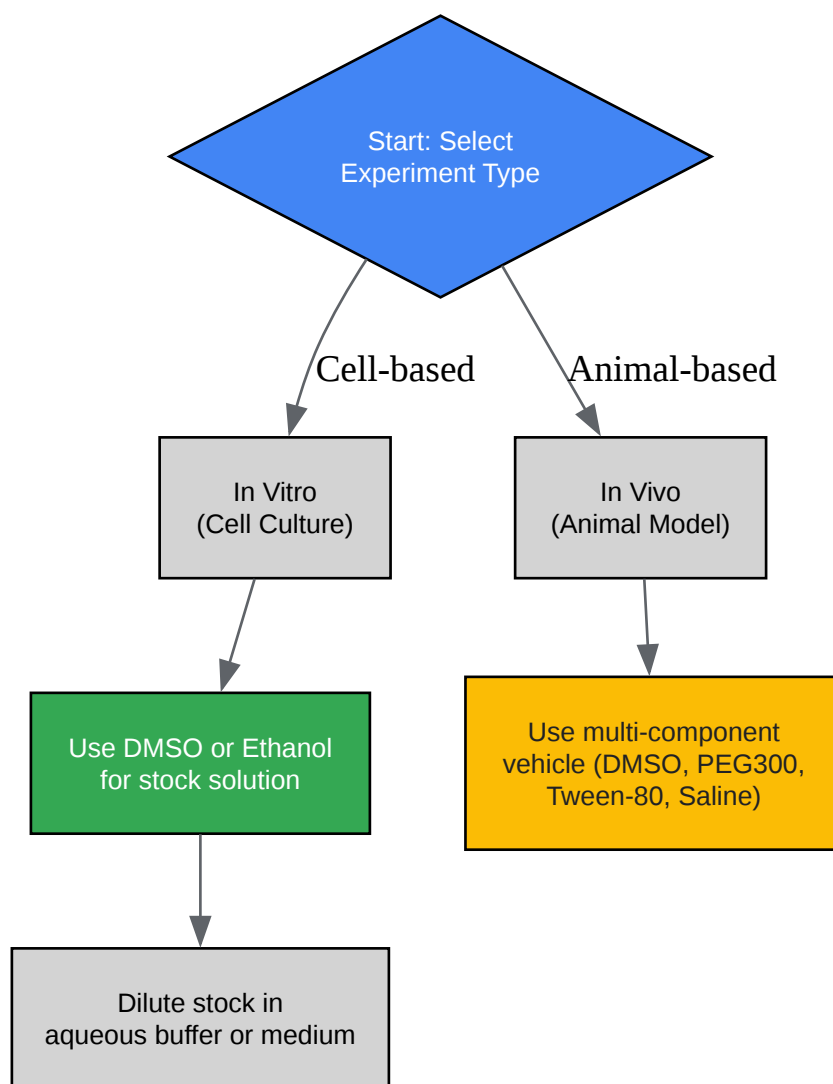


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Caption: Workflow for preparing **CHDI-390576** for in vitro assays.

Solvent Selection Logic

This diagram provides a decision-making framework for selecting the appropriate solvent system based on the experimental context.



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Caption: Decision tree for **CHDI-390576** solvent selection.

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